

# Standardized Uptake Value (SUV) Measurement in uPAR PET Imaging: Application Notes and Protocols

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Nota-AE105*

Cat. No.: *B12388337*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the principles and protocols for measuring the Standardized Uptake Value (SUV) in Positron Emission Tomography (PET) imaging targeting the urokinase-type plasminogen activator receptor (uPAR). uPAR is a promising biomarker for cancer aggressiveness, invasion, and metastasis, making its quantitative imaging a valuable tool in oncology research and drug development.[1][2]

## Introduction to uPAR and SUV in PET Imaging

The urokinase-type plasminogen activator receptor (uPAR) is a glycosylphosphatidylinositol (GPI)-anchored protein that plays a crucial role in extracellular matrix remodeling, cell signaling, and tissue invasion.[3][4][5] Its expression is low in most normal tissues but is significantly upregulated in various cancers, including prostate, breast, and bladder cancer, where it correlates with poor prognosis. This differential expression makes uPAR an attractive target for molecular imaging.

Positron Emission Tomography (PET) is a non-invasive imaging technique that allows for the quantitative assessment of metabolic and molecular processes in vivo. The Standardized Uptake Value (SUV) is a semi-quantitative metric used in PET to estimate the uptake of a radiotracer in a region of interest (ROI). It is a ratio of the radioactivity concentration in the

tissue to the injected dose normalized by body weight. SUV measurements are instrumental in cancer diagnosis, staging, and monitoring treatment response.

## uPAR-Targeted Radiotracers

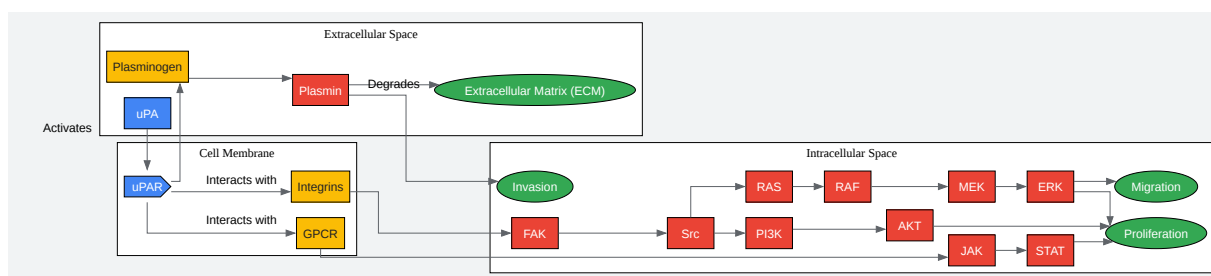
Several peptide-based radiotracers targeting uPAR have been developed and evaluated in preclinical and clinical settings. The most extensively studied include:

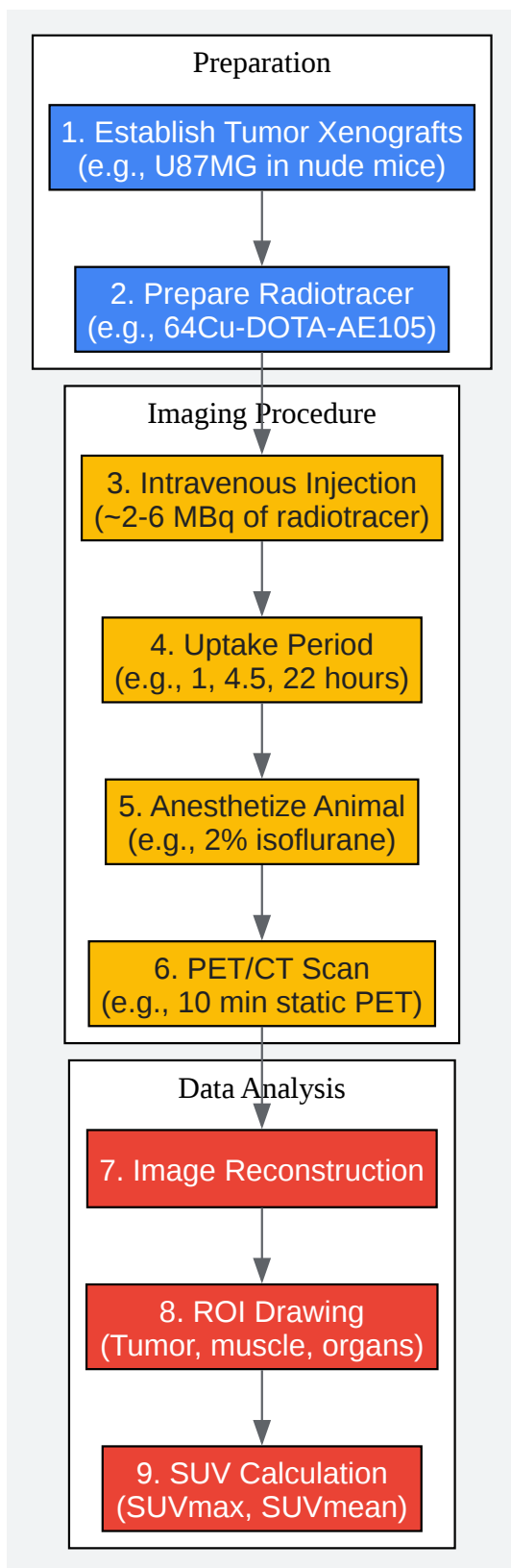
- **<sup>64</sup>Cu-DOTA-AE105**: A copper-64 labeled peptide antagonist of uPAR.
- **<sup>68</sup>Ga-NOTA-AE105**: A gallium-68 labeled version of the AE105 peptide.

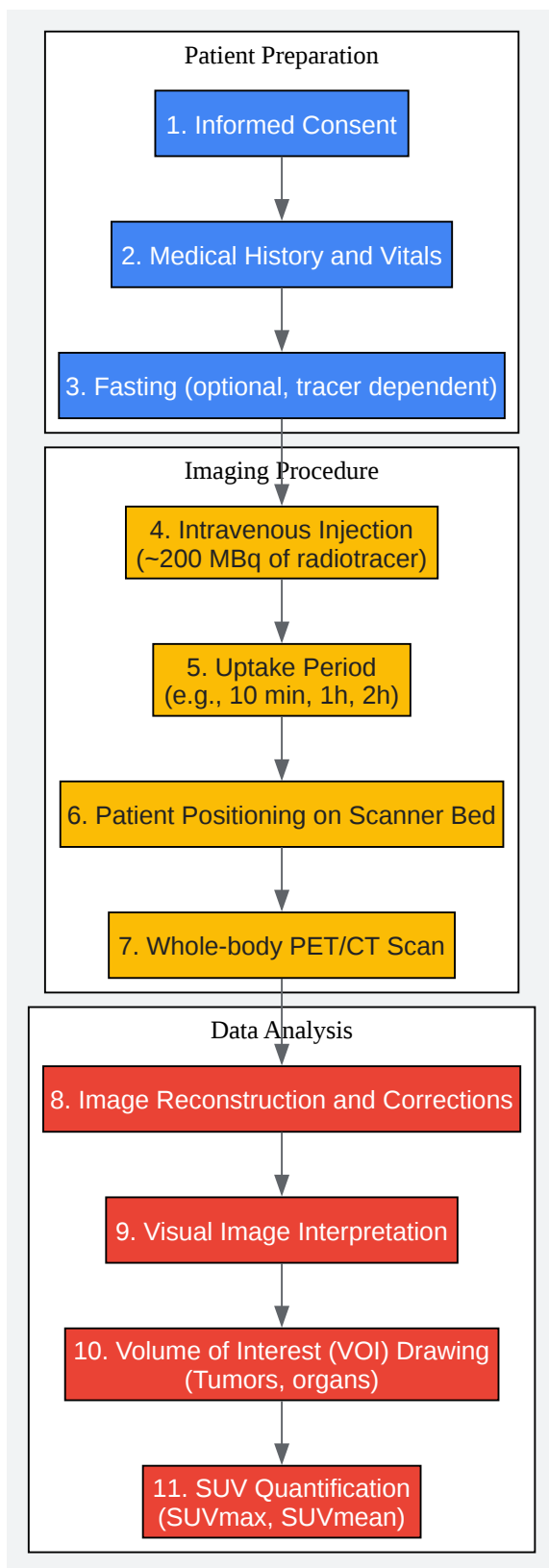
These tracers have demonstrated specific binding to uPAR-expressing tumors and have been used to generate quantitative data on receptor expression levels.

## uPAR Signaling Pathway

The binding of urokinase-type plasminogen activator (uPA) to uPAR initiates a cascade of signaling events that promote cancer cell proliferation, migration, and invasion. uPAR does not have an intracellular domain and thus relies on interactions with co-receptors, such as integrins and G-protein coupled receptors, to transduce signals. Key downstream pathways activated by uPAR signaling include the MAPK/ERK, PI3K/AKT, and JAK/STAT pathways.







[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. The Urokinase-Type Plasminogen Activator Receptor (uPAR) as a Mediator of Physiological and Pathological Processes: Potential Therapeutic Strategies - PMC [pmc.ncbi.nlm.nih.gov]
- 2. First-in-human uPAR PET: Imaging of Cancer Aggressiveness - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Standardized Uptake Value (SUV) Measurement in uPAR PET Imaging: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12388337#standardized-uptake-value-suv-measurement-in-upar-pet-imaging]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)